

IRDye 700DX bioconjugation chemistry with NHS ester

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Compound Focus: Irdye 700DX

CAS No.: 916821-46-0

Cat. No.: S9106197

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IRDye 700DX NHS Ester: Core Properties

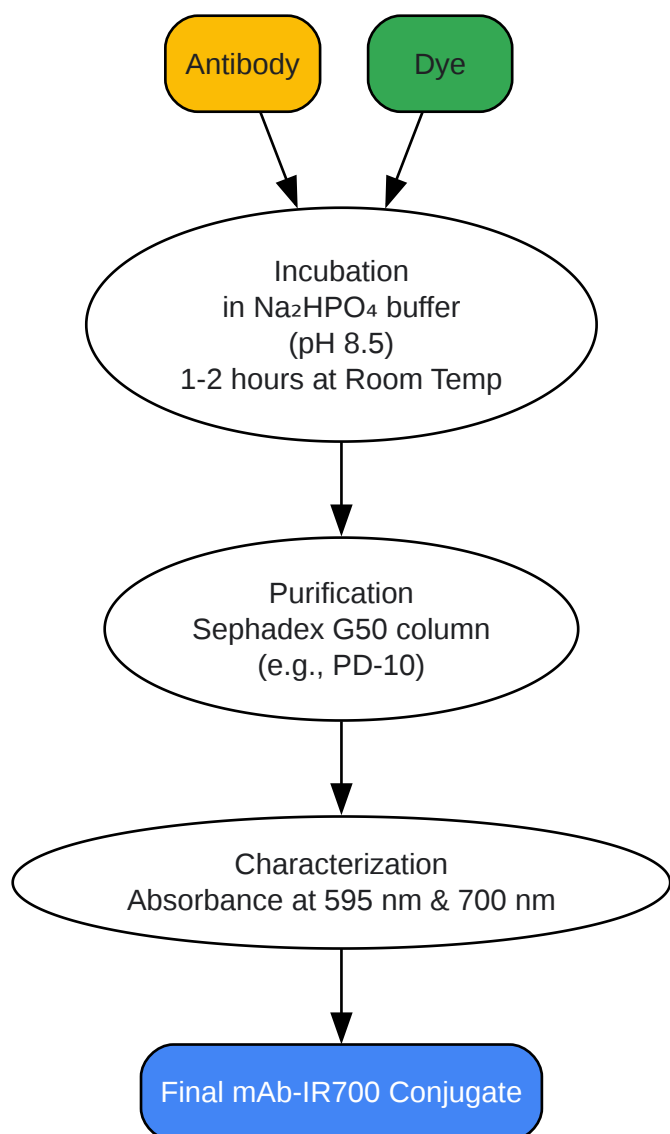
IRDye 700DX NHS ester is a near-infrared (NIR) phthalocyanine dye designed for covalent conjugation to biomolecules [1]. The table below summarizes its fundamental technical data:

Property	Description
Chemical Name	IRDye 700DX NHS ester [1]
Synonyms	IR700, IRDye 700DX [1]
CAS Number	916821-46-0 [1]
Molecular Formula	$C_{74}H_{96}N_{12}Na_4O_{27}S_6Si_3$ [1] [2] [3]
Molecular Weight	1954.22 g/mol [1] [2] [3]
Emission	Near-Infrared (NIR) [1]

Property	Description
Excitation Peak	~690 nm [4] [5]
Key Features	High photostability, high fluorescence intensity, excellent water solubility, large extinction coefficient, high fluorescence quantum yield, does not aggregate in high ionic strength buffers [1]

Conjugation Protocol and Characterization

The conjugation of **IRDye 700DX** to a monoclonal antibody (mAb) like panitumumab is a well-established procedure [2] [3]. The following diagram and table outline the workflow and detailed methodology.



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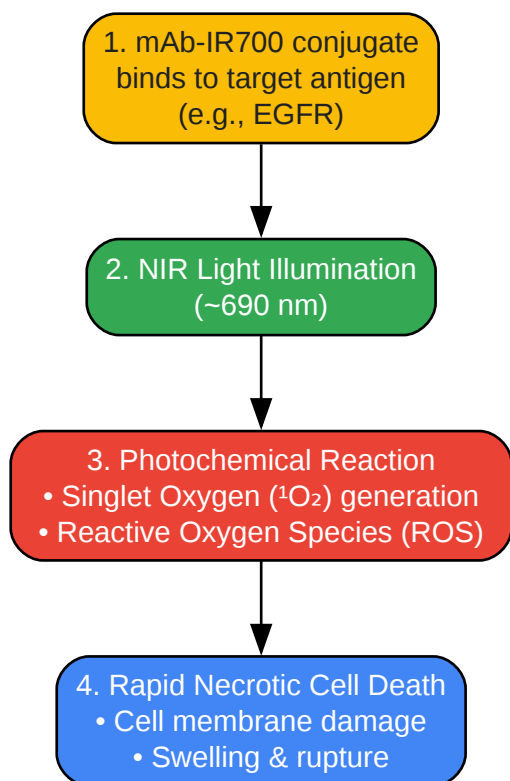
*Bioconjugation workflow for **IRDye 700DX** NHS ester*

Step	Parameter	Typical Protocol Details
Reaction	mAb (Panitumumab)	1.0 mg (6.8 nmol) [2] [3]
	IR700 NHS Ester	66.8 µg (34.2 nmol, 5 mM in DMSO) [2]
	Molar Ratio (mAb:IR700)	~1:4.5 - 1:5 [2] [3]

Step	Parameter	Typical Protocol Details
	Buffer	0.1 M Na ₂ HPO ₄ , pH 8.5 [2] [3]
	Conditions	Room temperature for 1-2 hours [2] [3]
Purification	Method	Size-exclusion chromatography (Sephadex G50 column, PD-10) [2] [3]
Characterization	Protein Concentration	Coomassie Plus assay (Absorbance at 595 nm) [2] [3]
	Dye Concentration	Absorbance measurement of IR700 [2] [3]
	Conjugation Ratio	~4 IR700 molecules per antibody [2]

Mechanism of Action in Photoimmunotherapy (PIT)

When the mAb-IR700 conjugate binds to its target on a cancer cell (e.g., EGFR) and is exposed to 690 nm NIR light, it induces rapid and highly specific necrotic cell death [4] [5]. The process is oxygen-dependent and involves reactive oxygen species (ROS) generation [3].



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Photoimmunotherapy (PIT) mechanism of mAb-IR700 conjugate

Research Applications and Performance

IRDye 700DX PIT has demonstrated efficacy across various cancer types and targeting agents. The relationship between conjugate and light dose is critical for effective treatment [2].

Application / Model	Target / Antibody	Key Findings / Dosing Relationship
In Vitro Cytotoxicity (MDA-MB-468luc cells) [2]	EGFR / Panitumumab-IR700	Cytotoxicity depended on both light dose and conjugate concentration; effects were equivalent when the product of the two was constant [2].
In Vivo Efficacy (MDA-MB-468luc orthotopic model) [2]	EGFR / Panitumumab-IR700	A similar conjugate/light dose relationship was observed in vivo, confirming the product is a constant for efficacy [2].

Application / Model	Target / Antibody	Key Findings / Dosing Relationship
Oxygen Dependence (A431 cells & in vivo) [3]	EGFR / Panitumumab-IR700	Singlet oxygen scavengers and hypoxia abrogated cytotoxicity, confirming a central role for oxygen-derived species [3].
Novel Target Feasibility (Various cell lines) [4]	Glypican-1 (GPC-1) / Miltuximab-IR700	Effective and specific cell killing was demonstrated, dependent on GPC-1 expression levels [4].
Targeted PCI (Pharmaceutical delivery) [6]	$\alpha\beta 3$ integrin / cRGD-polymer- IR700	Efficient "photochemical internalization" of nucleic acids was achieved, critically affected by the delivery system design [6].

Conclusion and Key Insights

IRDye 700DX NHS ester is a versatile and effective tool for bioconjugation, enabling highly targeted cancer therapies like PIT. Its key advantages include:

- **High Specificity:** Combines the targeting ability of mAbs with the localized activation by light [4] [5].
- **Potent Efficacy:** Induces rapid, necrotic cell death in target cells while sparing surrounding healthy tissue [2] [5].
- **Oxygen-Dependent Mechanism:** Relies on ROS generation, similar to traditional photodynamic therapy [3].
- **Dosing Flexibility:** Efficacy can be achieved with different combinations of conjugate and light doses, as their product is a constant [2].

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